

Technical Guide: Safety and Handling of 2-Bromohexa-1,5-dien-3-ol

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Compound of Interest

Compound Name: 2-Bromohexa-1,5-dien-3-OL

Cat. No.: B15430439

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. A comprehensive Safety Data Sheet (SDS) for **2-Bromohexa-1,5-dien-3-ol** is not readily available. The following information is compiled from data on structurally related compounds and general principles of chemical safety. It is imperative to handle this compound with extreme caution and to perform a thorough risk assessment before use.

Introduction

2-Bromohexa-1,5-dien-3-ol is a bifunctional organic molecule containing a secondary allylic alcohol and a vinylic bromide. This combination of functional groups suggests potential for high reactivity and associated hazards. This guide provides a summary of available data and outlines recommended safety and handling precautions based on an analysis of its structural components.

Physicochemical Properties

Quantitative data for **2-Bromohexa-1,5-dien-3-ol** is limited to computed values. The following table summarizes these properties.



Property	Value	Source
Molecular Formula	C ₆ H ₉ BrO	PubChem
Molecular Weight	177.04 g/mol	PubChem[1]
XLogP3	1.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	175.98368 g/mol	PubChem[1]
CAS Number	89448-32-8	PubChem[1]

Hazard Identification and General Precautions

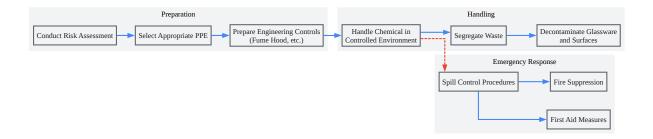
Due to the absence of specific toxicological data for **2-Bromohexa-1,5-dien-3-ol**, a conservative approach to handling is essential. The primary hazards are anticipated to arise from the allylic alcohol and vinyl bromide moieties.

General Hazards of Structurally Similar Compounds:

- Flammability: Many low-molecular-weight alcohols and halogenated hydrocarbons are flammable.[2][3][4] Assume **2-Bromohexa-1,5-dien-3-ol** is a flammable liquid and handle it accordingly.
- Irritation: Allylic alcohols are known to be potent irritants to the skin, eyes, and respiratory system.[5][6] Direct contact can cause severe irritation and potential chemical burns.
- Toxicity: Allyl alcohol is significantly more toxic than many other alcohols and is readily absorbed through the skin.[7] It is hepatotoxic (damaging to the liver).[7] The presence of a bromine atom may further enhance toxicity.
- Lachrymator: Many allylic compounds are lachrymators, causing irritation and tearing of the eyes.[7]



Based on these considerations, the following general handling workflow is recommended:



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Caption: General workflow for handling hazardous chemicals.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **2-Bromohexa-1,5-dien-3-ol**. The following table outlines the recommended PPE.



Body Part	Recommended Protection	Rationale
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended.	To prevent skin contact and absorption.[2][4][8]
Eyes	Chemical safety goggles and a face shield.	To protect against splashes and vapors.[2][3]
Body	Flame-resistant lab coat.	To protect against splashes and fire hazards.
Respiratory	Use only in a certified chemical fume hood. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge may be necessary, but this is not a substitute for proper engineering controls.	To prevent inhalation of potentially toxic and irritating vapors.[2][3]

Handling and Storage

Handling:

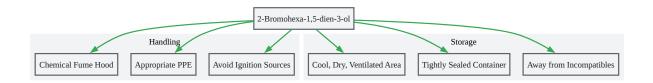
- All manipulations of **2-Bromohexa-1,5-dien-3-ol** should be conducted in a well-ventilated chemical fume hood.
- Avoid heating the compound, as this can increase its volatility and the risk of inhalation exposure.
- Keep away from ignition sources such as open flames, hot plates, and spark-producing equipment.[2][3][4][8]
- Use non-sparking tools for transfers.[2][4]
- Ensure that an emergency eyewash station and safety shower are readily accessible.[2][8]

Storage:



- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- · Store away from oxidizing agents and strong acids.

The logical relationship for safe handling and storage is as follows:



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